

A Technical Guide to the Diagnostic Properties of Alunite in Hand Specimen

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Compound of Interest

Compound Name: **Alunite**

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Introduction

Alunite is a hydroxylated aluminum potassium sulfate mineral with the chemical formula $KAl_3(SO_4)_2(OH)_6$.^{[1][2]} First identified in the 15th century, it is a significant secondary mineral formed through the alteration of potassium-rich volcanic rocks by sulfuric acid-bearing solutions.^{[1][2][3]} Its presence is often a key indicator in the exploration of high-sulfidation epithermal gold deposits and other hydrothermal systems.^{[4][5]} For researchers and scientists, accurate identification of **alunite** in hand specimens is a critical first step in geological and materials analysis. This guide provides a comprehensive overview of its diagnostic properties, standardized experimental protocols for its identification, and a logical workflow to distinguish it from other common minerals.

Physical and Chemical Properties

The identification of **alunite** in a hand specimen relies on the careful observation of several key physical and chemical properties. While it can sometimes appear nondescript, a combination of tests can provide a definitive identification.^[6]

- Color and Luster: **Alunite**'s color can range from white to yellow-gray, and it can also exhibit red or reddish-brown hues.^{[1][2][7]} When pure, the mineral is colorless.^{[7][8]} It typically displays a vitreous (glassy) luster, though cleavage surfaces can appear somewhat pearly.^{[7][9][10]} In its massive, fine-grained forms, the luster may be dull or earthy.^{[1][3]}

- **Streak:** The streak of a mineral, which is the color of its powder, is a highly reliable diagnostic tool. **Alunite** consistently produces a white streak when scraped against an unglazed porcelain plate.[1][2][9][11]
- **Hardness:** **Alunite** has a hardness ranging from 3.5 to 4 on the Mohs scale.[1][2][7] This means it can scratch a copper penny (hardness ~3) but is easily scratched by a steel knife or glass (hardness ~5.5).
- **Crystal Habit and Form:** While well-formed crystals are not common, when they do occur, they are typically rhombohedra with angles that make them resemble cubes, or they may be tabular in shape.[1][8][12] More frequently, **alunite** is found in massive, granular, fibrous, columnar, or porcelain-like (porcelaneous) masses.[3][8]
- **Cleavage and Fracture:** **Alunite** exhibits perfect to good cleavage in one direction, parallel to its base {0001}.[1][7][8][13] This can be observed as flat, reflective surfaces in crystalline specimens. When broken in other directions, it displays a conchoidal (curved) to uneven fracture.[1][8] Massive varieties may have a splintery or earthy fracture.[7][12]
- **Density:** The specific gravity of **alunite** ranges from 2.6 to 2.9, which is about average for a translucent mineral.[1][7][8][9]
- **Chemical Composition and Solubility:** As a potassium aluminum sulfate, its key chemical characteristic for field identification is its insolubility in water and weak acids, including dilute hydrochloric acid (HCl).[1][2] This property is crucial for distinguishing it from carbonate minerals. It is, however, soluble in sulfuric acid.[1][2]

Quantitative Data Summary

The key quantitative properties of **alunite** are summarized in the table below for easy reference and comparison.

Property	Value/Range	Notes
Mohs Hardness	3.5 - 4[1][2][7][9]	Harder than a copper penny, softer than a steel knife.
Specific Gravity	2.6 - 2.9[1][3][7][8]	Average for non-metallic minerals.
Streak	White[1][2][7][9]	A consistent and reliable diagnostic property.
Crystal System	Trigonal[1][7]	Crystals often appear as pseudocubic rhombohedra.[1]
Cleavage	Perfect on {0001}[7][8]	A single direction of flat, often pearly breakage.

Experimental Protocols for Identification

To accurately identify **alunite** and differentiate it from minerals with a similar appearance, a series of simple, standardized tests should be performed on the hand specimen.

Hardness Test

- Objective: To determine the mineral's hardness relative to the Mohs scale.
- Methodology:
 - Select a fresh, unweathered surface on the specimen.
 - Attempt to scratch the surface with the edge of a copper penny (Mohs hardness ≈ 3). **Alunite** should resist being scratched or be scratched with difficulty.
 - Attempt to scratch the surface with the point of a steel knife blade or a piece of glass (Mohs hardness ≈ 5.5). The steel should easily scratch the **alunite**, leaving a visible groove.
 - Result: A mineral that scratches a copper penny but is scratched by steel has a hardness between 3 and 5.5, consistent with **alunite**'s hardness of 3.5-4.[2]

Streak Test

- Objective: To determine the true color of the mineral in powdered form.[14][15]
- Methodology:
 - Obtain an unglazed porcelain streak plate (hardness \approx 7).[11]
 - Select a corner or edge of the **alunite** specimen.
 - Press the specimen firmly against the plate and drag it across the surface to create a line of powder.
 - Observe the color of the powder against the white background of the plate.
- Result: **Alunite** will produce a distinct white powder, regardless of the color of the hand specimen.[1][2]

Cleavage and Fracture Examination

- Objective: To observe the characteristic way the mineral breaks.
- Methodology:
 - Examine the specimen under good lighting, using a hand lens if necessary.
 - Rotate the specimen to see if there are any large, flat, parallel surfaces that reflect light simultaneously. This indicates a cleavage plane. In **alunite**, this basal cleavage is often pearly in luster.[1][8]
 - Examine other broken surfaces. Look for curved, shell-like (conchoidal) fractures or irregular, uneven surfaces where the mineral has broken across its cleavage plane.[8]
- Result: The presence of one primary direction of flat breakage combined with uneven or conchoidal fractures in other directions is characteristic of **alunite**.

Acid Test

- Objective: To distinguish **alunite** from carbonate minerals like calcite and dolomite.

- Methodology:

- Place a drop of 10% dilute hydrochloric acid (HCl) on a fresh surface of the specimen.
- Observe the reaction closely. Carbonate minerals will effervesce (fizz), releasing carbon dioxide bubbles.
- Result: **Alunite** will show no reaction to the dilute HCl.[\[16\]](#) This lack of effervescence is a critical diagnostic feature to differentiate it from minerals like limestone or dolomite, which it can closely resemble in massive form.[\[1\]](#)[\[2\]](#)

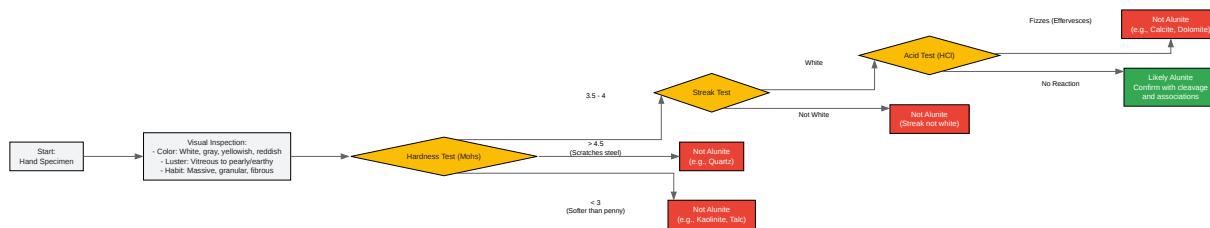
Distinguishing Alunite from Similar Minerals

Massive, fine-grained **alunite** can be easily confused with several other common minerals. The following table highlights key differences.

Mineral	Hardness (Mohs)	Streak	Reaction to Dilute HCl	Distinguishing Features
Alunite	3.5 - 4 ^[1]	White ^[1]	None ^[16]	Vitreous/pearly luster; basal cleavage.
Calcite	3	White	Vigorously fizzes	Softer than alunite; perfect rhombohedral cleavage.
Dolomite	3.5 - 4	White	Fizzes weakly only when powdered	Similar hardness, but will react to acid when powdered.
Kaolinite	2 - 2.5	White	None	Much softer than alunite; has a distinct clay-like or earthy feel.
Massive Quartz	7	White	None	Much harder than alunite; will easily scratch steel.
Anhydrite	3 - 3.5	White	None	Slightly softer; often has three cleavage directions at 90°.

Logical Workflow for Alunite Identification

The following diagram illustrates a systematic workflow for identifying **alunite** in a hand specimen based on the diagnostic tests described above.



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A flowchart illustrating the step-by-step process for identifying **alunite** in a hand specimen.

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